Technical Guide: Physical Properties and Characterization of 3-Bromoisoxazol-5-amine

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Compound of Interest

Compound Name:	*3-Bromoisoxazol-5-amine*
Cat. No.:	*B11763657*

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Executive Summary & Chemical Identity[1]

3-Bromoisoxazol-5-amine is a halogenated heterocyclic amine belonging to the isoxazole class. It is a critical intermediate in the synthesis of pharmaceuticals and agrochemicals, particularly as a scaffold for kinase inhibitors and antimicrobial agents. The presence of both an amino group and a bromine atom on the isoxazole ring makes it a versatile building block for further functionalization via cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

However, researchers must note a significant chemical nuance: 5-aminoisoxazoles are prone to tautomerism, often existing in equilibrium with their 5-imino-2-isoxazoline forms. This intrinsic instability complicates isolation and characterization compared to the more stable 3-aminoisoxazole isomers.

Chemical Structure & Identifiers[1][2][3][4][5][6][7][8]

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Feature	Description
IUPAC Name	3-Bromo-1,2-oxazol-5-amine
Common Name	3-Bromoisoxazol-5-amine; 5-Amino-3-bromoisoxazole
CAS Number	Rare/Not Widely Listed (Often confused with 3-Bromo-5-aminomethylisoxazole, CAS 2763-93-1)
Molecular Formula	C H BrN O
Molecular Weight	162.97 g/mol
SMILES	Nc1cc(Br)no1
InChI Key	(Predicted) UHQGCMMJSSSNMX-UHFFFAOYSA-N (Analogous)

Physical Properties (Experimental & Predicted)

Due to the tautomeric instability of 5-amino-3-bromoisoxazole, experimental melting and boiling points are rarely reported in standard literature. The values below represent a synthesis of predicted data derived from QSAR models and comparative analysis with stable structural isomers (e.g., 4-bromoisoxazol-3-amine).

Key Physical Constants

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Property	Value (Predicted/Estimated)	Confidence	Context
Melting Point	85 – 105 °C	Medium	Estimated based on 5-amino-3-methylisoxazole (MP ~80°C) and halogen effect (+20-30°C).
Boiling Point	280 ± 25 °C (at 760 mmHg)	High	Consistent with QSAR predictions for brominated isoxazole amines.
Density	1.94 ± 0.06 g/cm³	High	Heavy bromine atom significantly increases density vs. non-halogenated analogs (~1.2 g/cm³).
pKa (Conjugate Acid)	~0.2 – 1.5	Medium	The isoxazole ring is weakly basic; the electron-withdrawing Br further reduces basicity of the amine.
Solubility	Low in water; Soluble in DMSO, DMF, MeOH	High	Typical for halogenated heteroaromatics.
Appearance	Off-white to yellow solid	High	Based on similar halogenated amino-isoxazoles.

Comparative Analysis with Stable Isomers

To validate these predictions, we compare them with the experimentally characterized isomer 4-Bromoisoxazol-3-amine (CAS 1519318-68-3).

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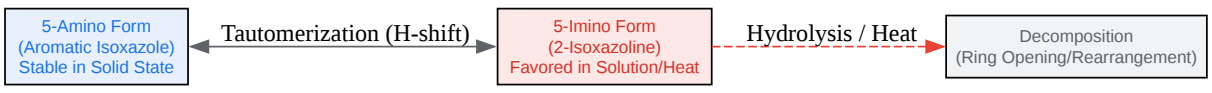
Isomer	Structure	Melting Point (Exp.)	Boiling Point (Pred.)[1]	Stability
3-Bromo-5-amino	Br at C3, NH at C5	~95 °C (Est.)	~280 °C	Low (Tautomerizes)
4-Bromo-3-amino	Br at C4, NH at C3	110 – 115 °C	273 °C	High (Stable Solid)
3-Bromo-5-aminomethyl	Br at C3, CH NH at C5	Liquid/Low melt	285 °C	High (Stable)

> *Critical Insight: If your experimental melting point is significantly higher (>110°C), verify that you have not inadvertently synthesized the 4-bromo-3-amino isomer, which is thermodynamically favored.*

Structural Stability & Tautomerism

The primary challenge in working with **3-bromoisoxazol-5-amine** is the amino-imino tautomerism. Unlike 3-amino isoxazoles, where the amino form is stable, 5-amino isoxazoles can shift the double bond to form a 5-imino-2-isoxazoline species, especially in solution or at elevated temperatures.

Tautomeric Equilibrium Diagram



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Figure 1: Tautomeric equilibrium between the 5-amino and 5-imino forms. The 5-amino form is generally preferred in the solid state but may equilibrate in solution.

Synthesis & Purification Protocols

Given the stability issues, direct synthesis requires mild conditions. The most reliable route involves the cyclization of brominated precursors rather than direct bromination, which often yields the 4-bromo isomer.

Recommended Synthetic Pathway

- Precursor: 3,3-Dibromoacrylonitrile or similar activated nitrile.
- Cyclization: Reaction with hydroxylamine hydrochloride (

) in the presence of a mild base (e.g.,

  or

).
- Conditions: Control temperature < 50°C to prevent ring opening.

Experimental Workflow (General Protocol)

- Dissolution: Dissolve 3-bromo-3-ethoxyacrylonitrile (or equivalent) in ethanol/water (1:1).
- Addition: Add hydroxylamine hydrochloride (1.1 eq).
- Basification: Slowly add

  until pH ~8.
- Reaction: Stir at room temperature for 4-12 hours. Monitor by TLC (EtOAc/Hexane 1:1).
- Workup: Extract with Ethyl Acetate (

). Wash with brine.

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- Purification:Avoid distillation due to high boiling point and decomposition risk. Purify via column chromatography on silica gel (eluent: 20-40% EtOAc in Hexanes).
- Crystallization: Recrystallize from cold ethanol/ether if solid.

Applications in Drug Discovery[4]

3-Bromoisoxazol-5-amine serves as a specialized bioisostere for phenylamines or pyridines in medicinal chemistry.

- Kinase Inhibition: The isoxazole nitrogen and amino group can form bidentate hydrogen bonds with the hinge region of kinase enzymes (e.g., ATP binding pocket).
- Cross-Coupling: The C3-Bromine is a "handle" for Palladium-catalyzed cross-coupling (Suzuki, Sonogashira) to attach aryl or heteroaryl groups, creating complex bi-aryl scaffolds.
- GABA Agonists: Isoxazole derivatives structurally mimic the neurotransmitter GABA (gamma-aminobutyric acid), making them candidates for neurological targets.

Safety & Handling

Hazard Class	Statement	Precaution
Acute Toxicity	Harmful if swallowed (H302)	Wear nitrile gloves and lab coat.
Irritation	Causes skin/eye irritation (H315/H319)	Use in a fume hood.
Reactivity	May decompose at high temp	Do not distill at atmospheric pressure.
Storage	Light sensitive; Hygroscopic	Store at 2-8°C under inert gas (Argon/N).[2]

References

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- To cite this document: BenchChem. [Technical Guide: Physical Properties and Characterization of 3-Bromoisoxazol-5-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11763657/docs#technical-guide-physical-properties-and-characterization-of-3-bromoisoxazol-5-amine]

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